

Essential Safety and Operational Guide for Handling **S-(3-Carboxypropyl)-L-cysteine**

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Compound of Interest

Compound Name: **S-(3-Carboxypropyl)-L-cysteine**

Cat. No.: **B610632**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety and logistical information for handling **S-(3-Carboxypropyl)-L-cysteine**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. The following procedural steps are based on the safety data sheets of structurally similar compounds, providing a strong safety framework in the absence of a specific SDS for **S-(3-Carboxypropyl)-L-cysteine**.

Personal Protective Equipment (PPE)

When handling **S-(3-Carboxypropyl)-L-cysteine**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure a safe laboratory environment.

Eye and Face Protection:

- Wear chemical safety goggles or glasses that conform to approved standards.

Skin Protection:

- Hand Protection: Chemical-resistant, impervious gloves should be worn.
- Body Protection: A standard laboratory coat is required. For tasks with a higher risk of spillage, consider additional protective clothing.

Respiratory Protection:

- Under normal laboratory conditions with adequate ventilation, respiratory protection may not be necessary. However, if dust is generated, a NIOSH-approved respirator is recommended.

Operational Plan

A systematic approach to handling **S-(3-Carboxypropyl)-L-cysteine** from receipt to disposal is critical for safety and maintaining the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any dust or aerosols.
- Avoid direct contact with the skin, eyes, and clothing.
- Minimize dust generation and accumulation.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Specific storage temperature recommendations for **S-(3-Carboxypropyl)-L-cysteine** and related compounds are detailed in the table below.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety and storage information.

Parameter	Value	Source
Storage Temperature	Refrigerator (2-8°C) for long-term storage	Clearsynth Product Information
-10 to -25°C	Sigma-Aldrich Product Information[1]	

Disposal Plan

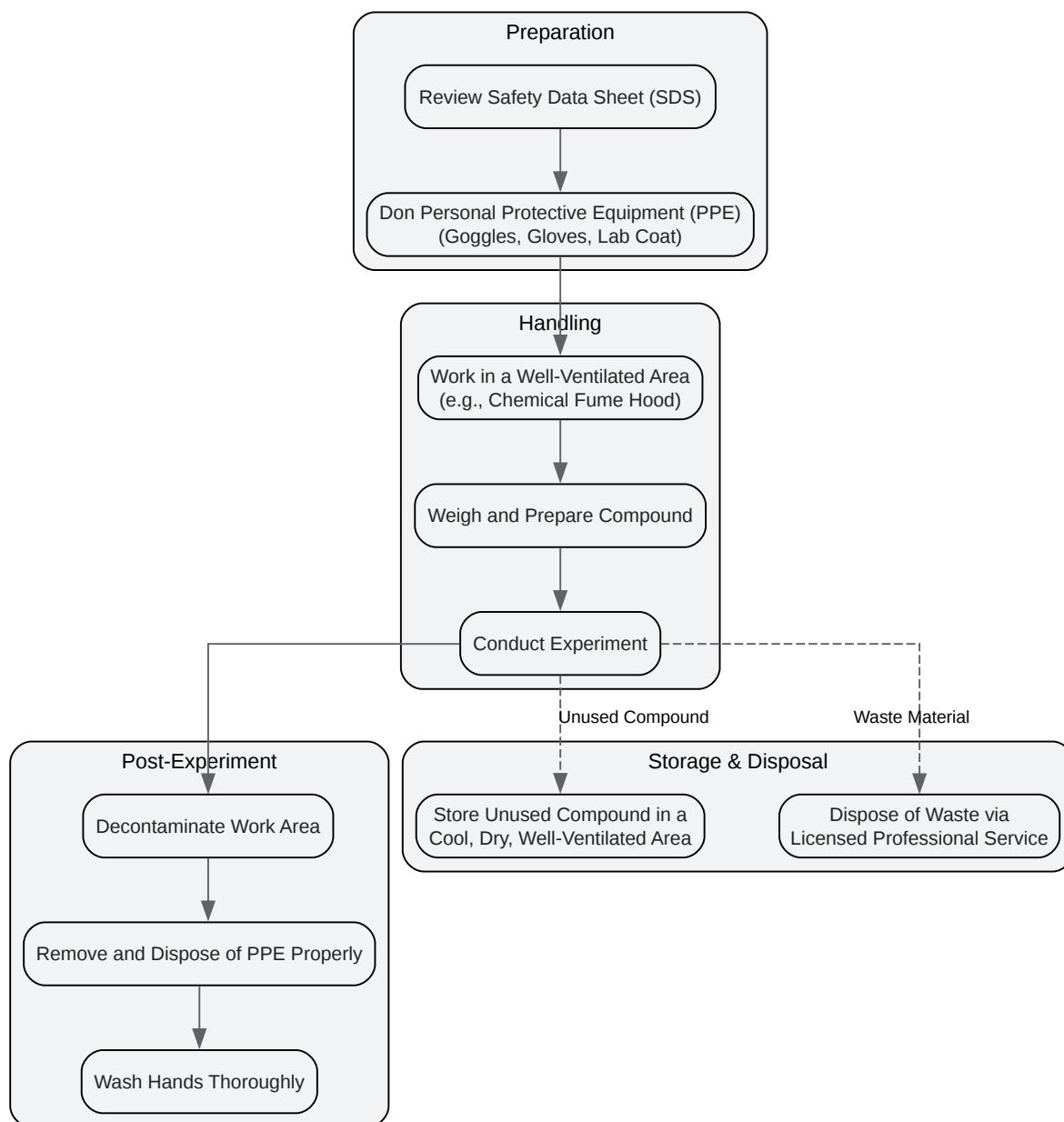
Proper disposal of **S-(3-Carboxypropyl)-L-cysteine** and its containers is essential to prevent environmental contamination and comply with regulations.

- Dispose of this material through a licensed professional waste disposal service.[\[2\]](#)
- Do not allow the chemical to enter drains.
- Follow all federal, state, and local environmental regulations for chemical disposal.[\[2\]](#)

Experimental Workflow

The following diagram illustrates the recommended workflow for the safe handling of **S-(3-Carboxypropyl)-L-cysteine**.

Safe Handling Workflow for S-(3-Carboxypropyl)-L-cysteine

[Click to download full resolution via product page](#)**Caption: Workflow for the safe handling of **S-(3-Carboxypropyl)-L-cysteine**.**

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References

- 1. S-3-Carboxypropyl-L-cysteine ≥98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. fishersci.ca [fishersci.ca]
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